

Safeguarding Your Laboratory: Proper Disposal of 1-Bromo-2-chloroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2-chloroethane

Cat. No.: B052838

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. The proper disposal of chemical waste, such as **1-Bromo-2-chloroethane**, is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Bromo-2-chloroethane**, ensuring the protection of both laboratory personnel and the environment.

Key Physical and Chemical Properties

Understanding the properties of **1-Bromo-2-chloroethane** is the first step in its safe handling and disposal. This data is crucial for assessing risks and implementing appropriate safety measures.

Property	Value
CAS Number	107-04-0
Molecular Formula	C ₂ H ₄ BrCl
Molecular Weight	143.41 g/mol
Appearance	Colorless to slightly yellow liquid with a sweet, chloroform-like odor[1]
Boiling Point	106-107 °C
Density	1.723 g/mL at 25 °C
Solubility in Water	6,900 mg/L at 25 °C[1][2]
Vapor Pressure	40 mmHg at 29.7 °C
InChI Key	IBYHHJPAARCAIE-UHFFFAOYSA-N

Hazard Profile and Safety Precautions

1-Bromo-2-chloroethane is a hazardous substance that requires careful handling. It is classified as toxic if swallowed, harmful in contact with skin or if inhaled, and is suspected of causing genetic defects and cancer.[3] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-impermeable gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Respiratory Protection:** A respirator is required when vapors or aerosols are generated.
- **Clothing:** Wear protective clothing to prevent skin contact.[2][3]

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][4]

- Avoid breathing vapors, mist, or gas.[\[2\]](#)[\[3\]](#)
- Prevent contact with skin and eyes.[\[2\]](#)
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)

Step-by-Step Disposal Procedure

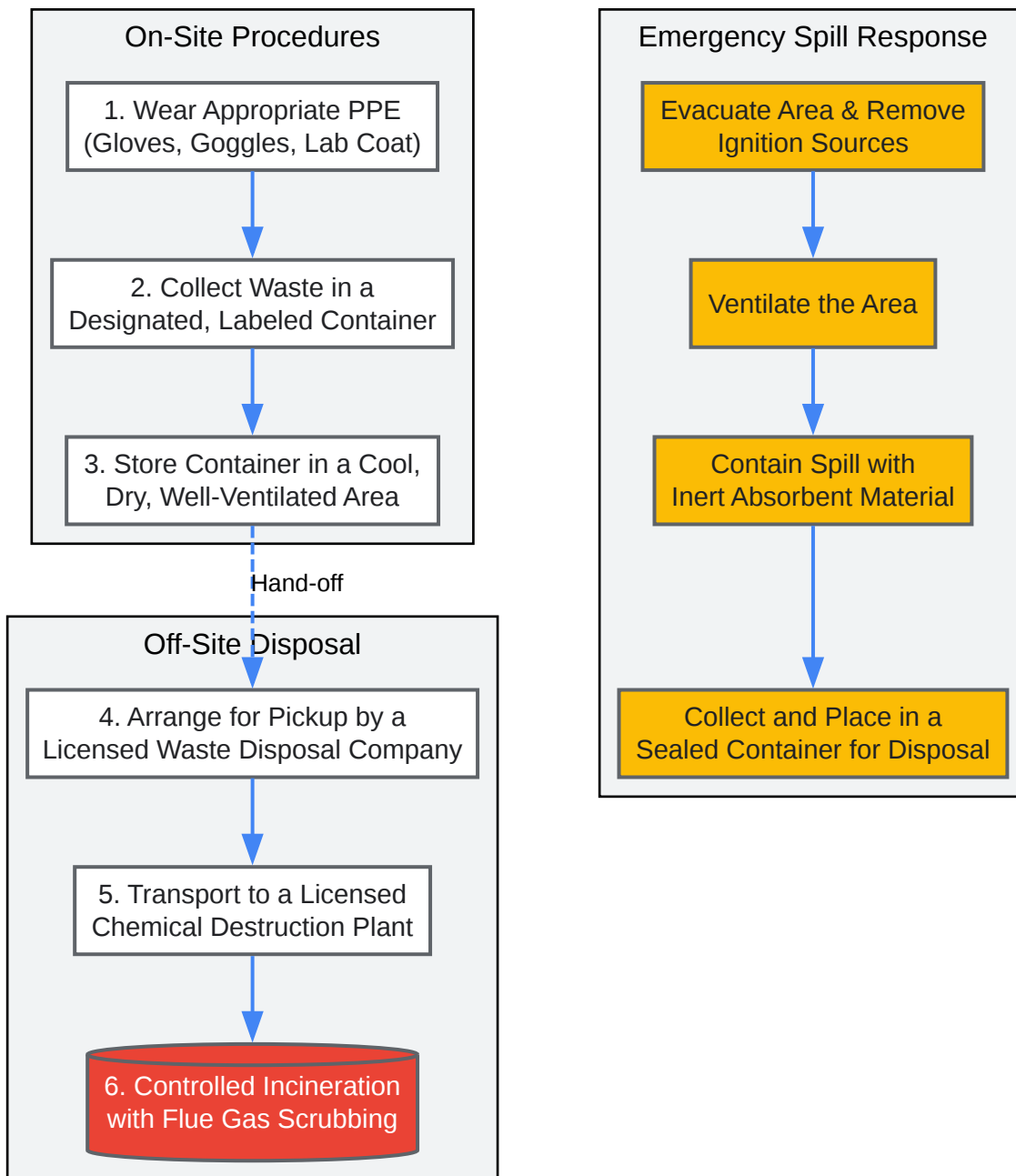
The primary and recommended method for the disposal of **1-Bromo-2-chloroethane** is through a licensed chemical destruction plant.[\[2\]](#) This typically involves controlled incineration with flue gas scrubbing to neutralize harmful combustion byproducts.[\[2\]](#) Under no circumstances should this chemical be discharged into sewer systems or the environment.[\[2\]](#)[\[5\]](#)

Waste Collection and Storage:

- Container: Collect waste **1-Bromo-2-chloroethane** in a suitable, clearly labeled, and tightly closed container.[\[2\]](#)
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases, strong oxidizing agents, and magnesium.[\[1\]](#)[\[2\]](#)
[\[6\]](#) Keep away from heat, sparks, and open flames.[\[5\]](#)

Disposal Workflow:

1-Bromo-2-chloroethane Disposal Workflow



[Click to download full resolution via product page](#)

Disposal Workflow Diagram

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

- Evacuate and Secure: Evacuate personnel from the affected area and remove all sources of ignition.[2]
- Ventilate: Ensure adequate ventilation of the spill area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[2][5]
- Clean-up: Use an inert absorbent material, such as vermiculite or sand, to absorb the spill.[7][8] Collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[2][8] Contaminated surfaces can be washed with 60-70% ethanol followed by soap and water.[1]

Regulatory Compliance

All disposal activities must be conducted in strict accordance with local, regional, and national hazardous waste regulations.[2][4] It is the responsibility of the waste generator to ensure complete and accurate classification of the waste and to follow all applicable laws.[4][8] Prior to implementing any land disposal of waste residue, consultation with environmental regulatory agencies is required for guidance on acceptable disposal practices.[1][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 1-Bromo-2-chloroethane | 107-04-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. hpc-standards.com [hpc-standards.com]
- 6. 1-CHLORO-2-BROMOETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. 1-Bromo-2-Chloroethane | C₂H₄BrCl | CID 7849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of 1-Bromo-2-chloroethane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052838#1-bromo-2-chloroethane-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com